

gabapentin enacarbil withdrawal syndrome tapering protocol

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Compound Focus: Gabapentin Enacarbil

CAS No.: 478296-72-9

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What is Gabapentin Enacarbil (Horizant)?

Gabapentin enacarbil is a prodrug of gabapentin, approved for treating **Postherpetic Neuralgia** and **Restless Legs Syndrome (RLS)** [1]. It's crucial to understand that **gabapentin enacarbil is not interchangeable** with other gabapentin products due to its different pharmacokinetic profile [1]. The table below summarizes its key dosage information.

Attribute	Details for Gabapentin Enacarbil (Horizant)
Approved Uses	Postherpetic Neuralgia (PHN); Moderate-to-severe Primary Restless Legs Syndrome (RLS) [1]
RLS Dosage	600 mg, taken orally once daily at about 5 PM [1]
PHN Dosage	600 mg, taken orally twice a day [1]
Key Distinction	Not interchangeable with other gabapentin products [1]

Available Information on Discontinuation

The official manufacturer's dosage guide provides the following instructions for discontinuing Horizant. This is the most direct information available from the search results.

Scenario	Recommended Discontinuation Protocol
For RLS (dose of 600 mg/day or less)	"Discontinuation may be done without tapering." [1]
For PHN (dose of 600 mg twice daily)	"In patients receiving this drug twice a day, reduce to once daily for 1 week prior to discontinuation." [1]

General principles of gabapentin withdrawal suggest that symptoms occur because the body has adapted to the medication's presence. Abruptly stopping can lead to an adjustment period with withdrawal symptoms [2]. A gradual reduction under medical supervision is the standard safe approach, though this information is based on data for gabapentin, not the specific enacarbil prodrug [2].

A Researcher's Guide for Next Steps

For your technical support center, here are detailed methodologies to bridge the current information gap:

- **Consult Primary Regulatory and Scientific Sources**

- **Methodology:** Access the full official **Prescribing Information** for Horizant from the FDA or manufacturer's website. This document contains the most authoritative information on dosage, discontinuation, warnings, and clinical pharmacology.
- **Further Action:** Conduct a systematic literature review on platforms like PubMed, using keywords: "**gabapentin enacarbil withdrawal**," "**gabapentin enacarbil discontinuation**," and "**prodrug anticonvulsant withdrawal syndrome**." Focus on clinical trials, case reports, and review articles.

- **Design a Preclinical Assessment Protocol**

- **Background:** Withdrawal syndromes are often linked to neuroadaptation in the central nervous system. Research indicates that antiseizure medications can influence brain neuroplasticity [3].
- **Methodology:** Develop an animal model study to characterize the withdrawal syndrome. A typical protocol would involve:

- **Dosing Phase:** Administer **gabapentin enacarbil** to animal subjects over a sustained period to establish dependence.
- **Withdrawal Phase:** Divide subjects into groups for (a) abrupt cessation and (b) a tapered discontinuation (e.g., 25% dose reduction every 2-3 days).
- **Observation & Measurement:** Monitor for behavioral signs of withdrawal (e.g., hyperactivity, anxiety-like behaviors, tremors). Use established behavioral tests like the open field test or elevated plus maze. Correlate these with neurochemical markers.

Workflow for Investigating Drug Discontinuation

The following diagram outlines a general workflow for researching a drug's discontinuation protocol, which you can adapt for **gabapentin enacarbil**.



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References

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